

Comparison of Azadirachtin Analytical Methods

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Compound Focus: Azadirachtin

CAS No.: 11141-17-6

Cat. No.: S519987

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The table below summarizes the core characteristics, performance metrics, and applicable standards of four key analytical techniques for **azadirachtin**.

Method	Core Principle & Description	Key Validated Performance Data	Applicable Standards & Guidelines
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| **HPLC-UV** [1] | Separation with HPLC and detection via Ultraviolet light absorption. | **Linearity:** ($r^2 > 0.999$) (5.0–60.0 µg/mL for AZ-A, 2.5–50.0 µg/mL for AZ-B) [1] **LOD:** 25 ng/mL (kernels), 0.10 µg/mL (oil) [1] **LOQ:** 1.5 µg/mL [1] | ICH Q2(R1) [2] | | **UV-Spectrophotometry** [2] | Measures ultraviolet light absorption by the compound at a specific wavelength ($\lambda_{\max} = 206$ nm). | **Linearity:** 5-25 µg/mL [2] **LOD:** 1.20 µg/mL [2] **LOQ:** 3.63 µg/mL [2] **Recovery:** 100-111% [2] **Precision:** %RSD <2% [2] | ICH Q2(R1) [2] | | **Online SPE-LC-Q-TOF-MS** [3] | Automated online Solid-Phase Extraction cleanup coupled with high-resolution LC and Quadrupole-Time-of-Flight Mass Spectrometry. | **Linearity:** ($r^2 \geq 0.9991$) for 5 **azadirachtins** [3] **LOD:** 0.34 to 0.76 ng/mL [3] **Recovery:** 82.0–102.8% [3] **Precision:** %RSD 0.83–4.83% [3] | ICH Q2(R1) | | **LC-Q-Orbitrap-MS** [4] | Liquid Chromatography coupled to a high-resolution Orbitrap Mass Spectrometer for accurate mass detection. | **Linearity:** ($R^2 > 0.95$) for multiple biopesticides [4] **Recovery:** 50.1% to 120.5% [4] **LOQ:** 500 µg/kg (for honey matrix) [4] | ICH Q2(R1) |

Detailed Experimental Protocols

Here is a deeper dive into the methodologies and context behind the data presented above.

HPLC-UV for Kernels and Oil [1]

- **Sample Preparation:** Neem seed kernels were defatted with hexane and then extracted with methanol using mechanical agitation and centrifugation.
- **Chromatography:** An octadecylsilane (C18) analytical column was used. The mobile phase consisted of a mixture of methanol, acetonitrile, tetrahydrofuran, and water, delivered with a gradient elution program.
- **Detection & Quantification:** Detection was performed at a short UV wavelength. The method was validated for simultaneous quantification of **azadirachtin** and 3-tigloylazadirachtol, confirming the low **azadirachtin** content in Brazilian mechanically-pressed oils (228.5–630 mg/kg) compared to seeds (2048.8–5117.1 mg/kg) [1].

Validated UV-Spectrophotometric Method [2]

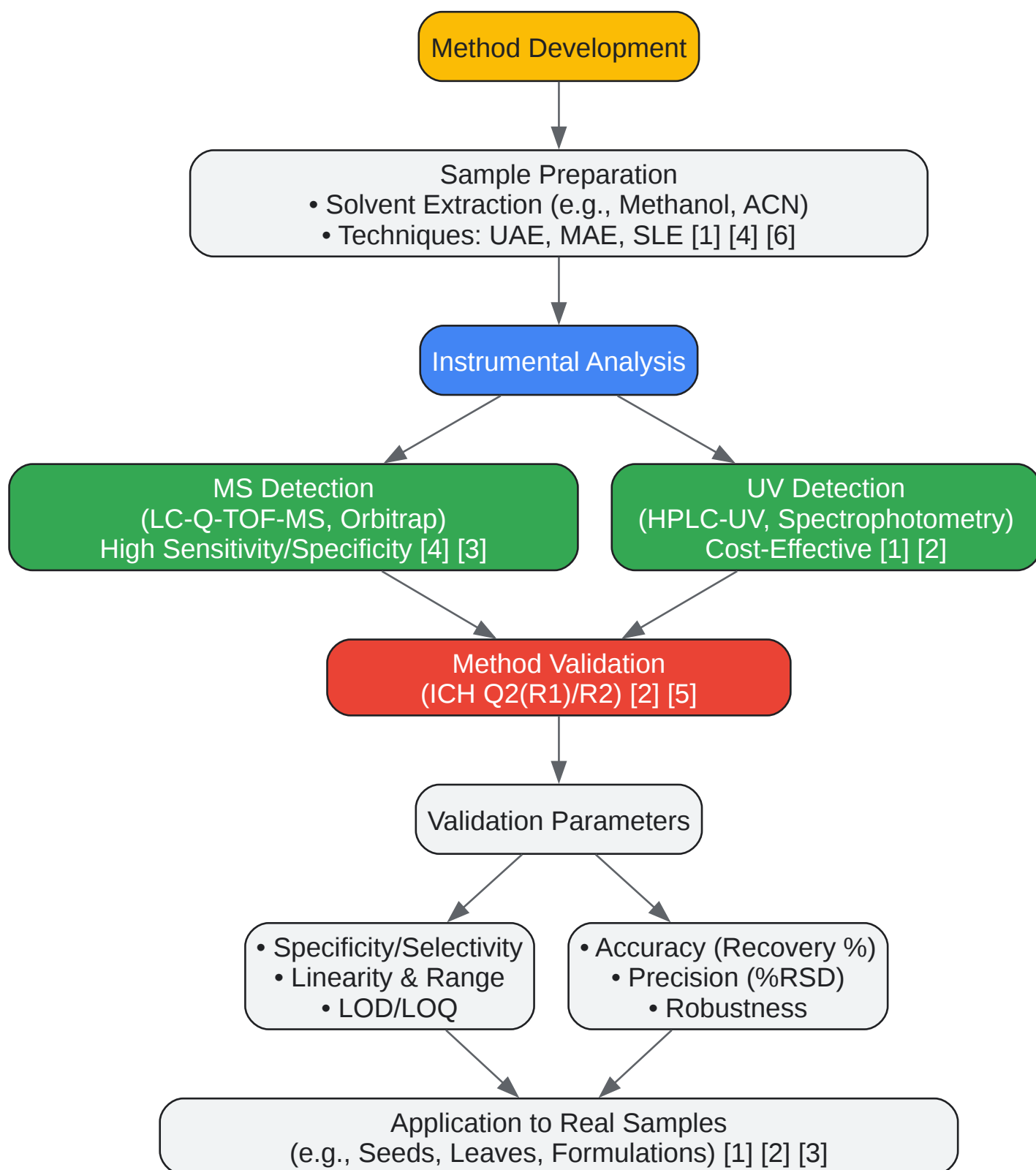
- **Sample Preparation:** The marketed formulation was dissolved in methanol.
- **Analysis:** The absorbance of the solution was measured directly at 206 nm.
- **Validation Protocol:** The method was rigorously validated as per ICH Q2(R1) guidelines. This included demonstrating specificity, linearity within the 5-25 µg/mL range, precision (intra-day and inter-day %RSD <2%), and accuracy through recovery studies (100-111%) [2]. This method is suited for routine quality control of formulations where high sensitivity is not critical.

Advanced MS-Based Multi-Analyte Method [3]

- **Sample Preparation:** Powdered leaves or seeds were extracted with 70% acetonitrile using ultrasonic assistance.
- **Automated Clean-up & Analysis:** The extract was directly injected into an **online SPE-LC-Q-TOF-MS** system.
 - **Online SPE:** A HySphere C18 HD cartridge was used for automated purification and concentration of the sample.
 - **LC-MS Analysis:** Separation was achieved on a C18 column, and the Q-TOF mass spectrometer was operated in positive ionization mode for highly specific and sensitive detection.
- **Key Advantage:** This method is "multi-attribute," capable of simultaneously and precisely quantifying five different **azadirachtin** analogues (AZ-A, B, D, H, I) in a single run, which is crucial for comprehensive quality control [3].

Experimental Workflow Visualization

The following diagram illustrates the general workflow for developing and validating an analytical method, integrating elements from the reviewed studies and quality standards [5].



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Key Selection Guide

- **For Routine QC and Cost-Effectiveness:** If your primary need is to assess **azadirachtin** content in formulated products quickly and cost-effectively, and ultra-high sensitivity is not required, the **UV-Spectrophotometry** method is a strong, validated choice [2].
- **For Standard Quantification in Raw Materials:** If you need reliable, specific quantification of major **azadirachtins** (A and B) in seeds or oil, **HPLC-UV** is a well-established workhorse [1].
- **For Highest Sensitivity and Comprehensive Profiling:** For detecting trace residues in complex matrices (like food) or for precisely quantifying multiple **azadirachtin** analogues simultaneously for advanced research and stringent quality control, **LC-MS/MS** and **LC-HRMS (Q-TOF, Orbitrap)** are the superior technologies [4] [3]. The automated online SPE-LC-Q-TOF-MS method represents the current state-of-the-art in terms of automation, sensitivity, and multi-analyte capability [3].

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